

A Comprehensive Technical Guide to the Chemical Properties of Solvent Yellow 16

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Compound of Interest

Compound Name: Solvent Yellow 16

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Introduction

Solvent Yellow 16, also known by designations such as C.I. 12700 and Sudan Yellow 3G, is a synthetic monoazo dye characterized by its vibrant greenish-yellow hue.^{[1][2]} As an oil-soluble colorant, it finds extensive application across various industrial sectors, including the coloring of plastics, resins, transparent paints, printing inks, and aluminum foil.^{[3][4]} Its utility also extends to cosmetics, where it is used as a pigment.^[5] This technical guide provides an in-depth analysis of the core chemical and physical properties of **Solvent Yellow 16**, supported by experimental methodologies and structured data for ease of reference.

Chemical and Physical Properties

Solvent Yellow 16 is an organic compound belonging to the azo class of dyes. Its fundamental properties are summarized below.

General and Structural Information

The identity and structure of **Solvent Yellow 16** are defined by several key identifiers and its molecular arrangement.

Property	Value	Source(s)
IUPAC Name	3-Methyl-1-phenyl-4-(phenyldiazenyl)-1H-pyrazol-5(4H)-one	
Synonyms	C.I. 12700, C.I. Disperse Yellow, Sudan Yellow 3G, Transparent Yellow 3G	
CAS Number	4314-14-1	
C.I. Number	12700	
Molecular Formula	C ₁₆ H ₁₄ N ₄ O	
Molecular Weight	278.31 g/mol	
Chemical Class	Monoazo Dye	
Physical Appearance	Greenish-yellow to light brown powder	

Physicochemical Data

The following table outlines the key quantitative physicochemical properties of **Solvent Yellow 16**. These values are critical for understanding its behavior in various applications and experimental settings.

Property	Value	Conditions	Source(s)
Melting Point	140 - 157 °C	Atmospheric Pressure	
Heat Resistance (in PS)	260 °C	-	
Light Fastness (in PS)	5 - 6 (on a scale of 1-8)	-	
Water Solubility	Insoluble (<1.0% max)	20 °C	
Acid Resistance	4 (on a scale of 1-5)	5% HCl	
Alkali Resistance	4 (on a scale of 1-5)	5% Na ₂ CO ₃	

Solubility Profile in Organic Solvents

Solvent Yellow 16 is characterized by its solubility in a range of organic solvents, a key property for its application as a solvent dye.

Solvent	Solubility (g/L)	Temperature
Dichloromethane	217.8	20 °C
Methylbenzene	68.2	20 °C
Butyl Acetate	28.5	20 °C
Acetone	17.3	20 °C
Ethyl Alcohol	4.8	20 °C
Carbon Tetrachloride	Soluble	Not specified
Chloroform	Soluble	Not specified

Data compiled from multiple sources.

Reactivity and Stability

- Thermal Stability: The dye exhibits good heat resistance, particularly in plastics like polystyrene, where it is stable up to 260°C.
- Chemical Stability: It is stable under standard storage conditions.
- Reactivity with Acids: In the presence of concentrated sulfuric acid, **Solvent Yellow 16** exhibits a distinct color change, initially turning a greenish-yellow, which then transitions to an orange-yellow upon dilution, eventually forming a yellow precipitate. It shows slight solubility in hot concentrated hydrochloric acid, resulting in an orange color.
- Reactivity with Bases: The dye is slightly soluble in a hot 5% sodium hydroxide solution, appearing yellow.
- Incompatibilities: It is incompatible with strong oxidizing agents.

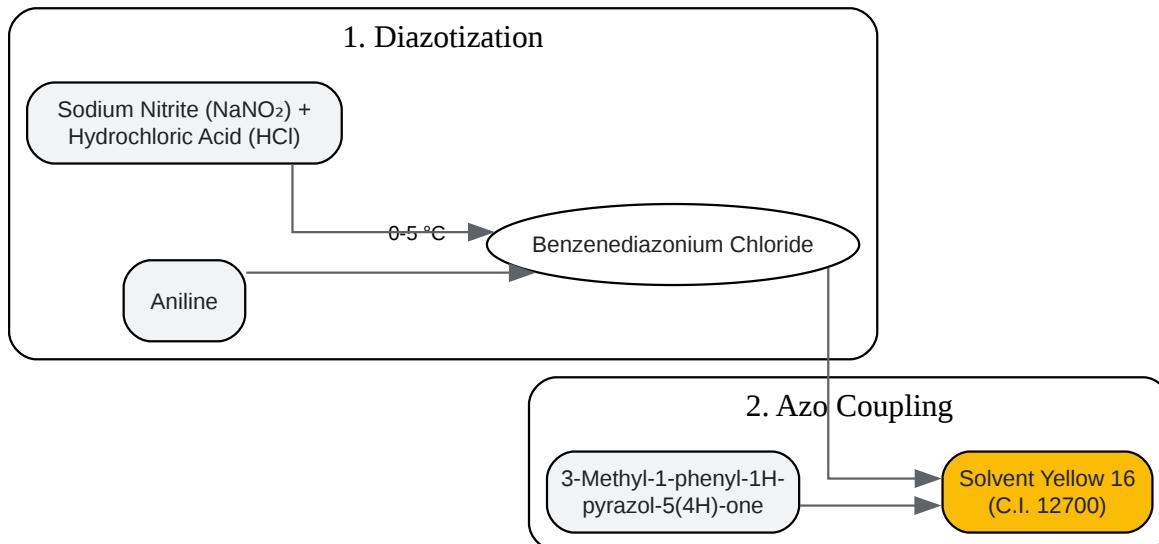
Synthesis Pathway

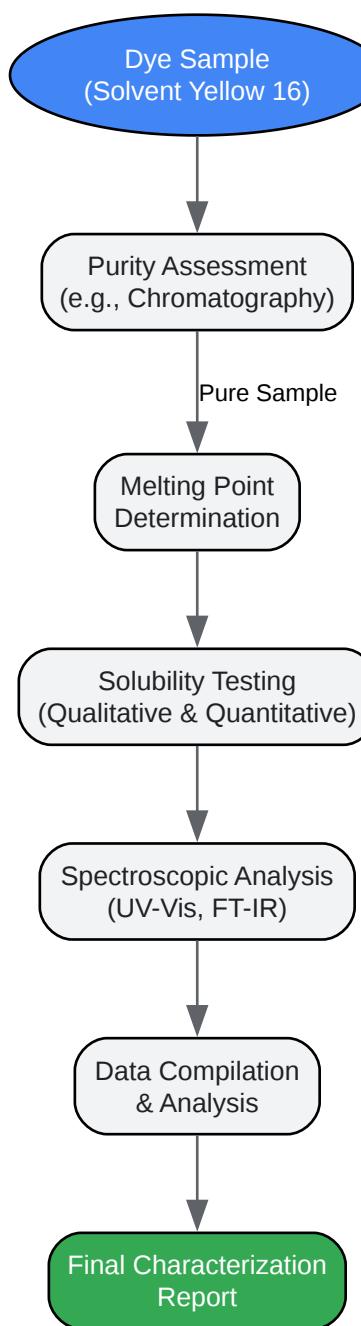
The industrial synthesis of **Solvent Yellow 16** is a well-established process involving a diazo coupling reaction. The fundamental steps are the diazotization of an aromatic amine followed by coupling with a suitable coupling component.

Synthesis Workflow

The synthesis of **Solvent Yellow 16** involves two primary stages:

- **Diazotization of Aniline:** Aniline is treated with a source of nitrous acid (typically generated *in situ* from sodium nitrite and a strong acid like hydrochloric acid) at low temperatures to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then reacted with the coupling component, 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one, to form the final azo dye molecule.





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